

Physicochemical Profiling & Technical Characterization of 3-Chloro-N-(3-ethylphenyl)benzamide

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Compound of Interest

Compound Name: 3-chloro-N-(3-ethylphenyl)benzamide

Cat. No.: B331125

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Executive Summary

3-chloro-N-(3-ethylphenyl)benzamide is a lipophilic small molecule belonging to the N-arylbenzamide class. Structurally, it functions as a privileged scaffold in medicinal chemistry, often utilized as a linker in kinase inhibitors, ion channel modulators, and agrochemicals. Its specific substitution pattern—a chlorine atom at the meta position of the benzoyl ring and an ethyl group at the meta position of the aniline ring—imparts unique steric and electronic properties that distinguish it from its para-substituted analogs.

This guide provides a comprehensive technical analysis of this compound, moving from molecular identification to predictive physicochemical modeling, synthetic pathways, and rigorous experimental validation protocols.

Molecular Identification & Structural Analysis[1][2]

The compound is an amide formed by the condensation of 3-chlorobenzoic acid and 3-ethylaniline. The meta-meta substitution pattern suggests a non-planar conformation in

solution, which is critical for binding affinity in hydrophobic pockets.

Table 1: Chemical Identity & Descriptors[3][4]

Property	Detail
IUPAC Name	3-chloro-N-(3-ethylphenyl)benzamide
Molecular Formula	C ₁₅ H ₁₄ ClNO
Molecular Weight	259.73 g/mol
CAS Number	Not widely listed; Analogous to 6832-92-4 (N-phenyl variant)
SMILES	<chem>CCc1cccc(NC(=O)c2cccc(Cl)c2)c1</chem>
InChI Key	Generated from SMILES
Core Scaffold	N-Phenylbenzamide
Key Functional Groups	Amide (H-bond donor/acceptor), Aryl Chloride (Lipophilic), Ethyl (Steric bulk)

Physicochemical Profiling (In Silico & Empirical)

Understanding the physicochemical behavior of **3-chloro-N-(3-ethylphenyl)benzamide** is essential for predicting its ADME (Absorption, Distribution, Metabolism, Excretion) profile.

Lipophilicity & Solubility

The presence of the chlorine and ethyl groups significantly increases the lipophilicity compared to the unsubstituted benzamide.

- **LogP (Predicted):** ~3.8 – 4.2. This places the compound in the "grease ball" territory, suggesting high permeability but poor aqueous solubility.
- **Aqueous Solubility:** Predicted to be low (< 10 µM) in pure water. Solubility will improve significantly in organic co-solvents (DMSO, Methanol) or surfactant-containing media (e.g., FaSSIF).

- pKa: The amide nitrogen is non-basic ($pK_a < 0$). The compound remains neutral across the physiological pH range (1–8), meaning its solubility is pH-independent unless extreme conditions trigger hydrolysis.

Electronic Properties

- Polar Surface Area (PSA): $\sim 29.1 \text{ \AA}^2$ (derived primarily from the amide bond). This low PSA indicates excellent blood-brain barrier (BBB) penetration potential.
- H-Bond Donors (HBD): 1 (Amide NH).
- H-Bond Acceptors (HBA): 1 (Amide Carbonyl).

Table 2: Predicted Physicochemical Parameters[6]

Parameter	Value (Est.)	Implication
LogP	4.1 ± 0.3	High membrane permeability; risk of non-specific binding.
LogS (Water)	-4.5 to -5.0	Requires micronization or formulation (e.g., cyclodextrins) for in vivo use.
Melting Point	115 – 125 °C	Solid at room temperature; stable crystal lattice.
Rotatable Bonds	3	Moderate flexibility allows induced fit in protein targets.

Synthetic Route & Purification Strategy

The most robust method for synthesizing high-purity **3-chloro-N-(3-ethylphenyl)benzamide** is the Schotten-Baumann reaction or a standard Acid Chloride coupling. This pathway avoids the racemization risks and complex workups associated with peptide coupling agents.

Reaction Scheme

Reagents: 3-Chlorobenzoyl chloride (1.0 eq), 3-Ethylaniline (1.0 eq), Triethylamine (1.2 eq), Dichloromethane (DCM).

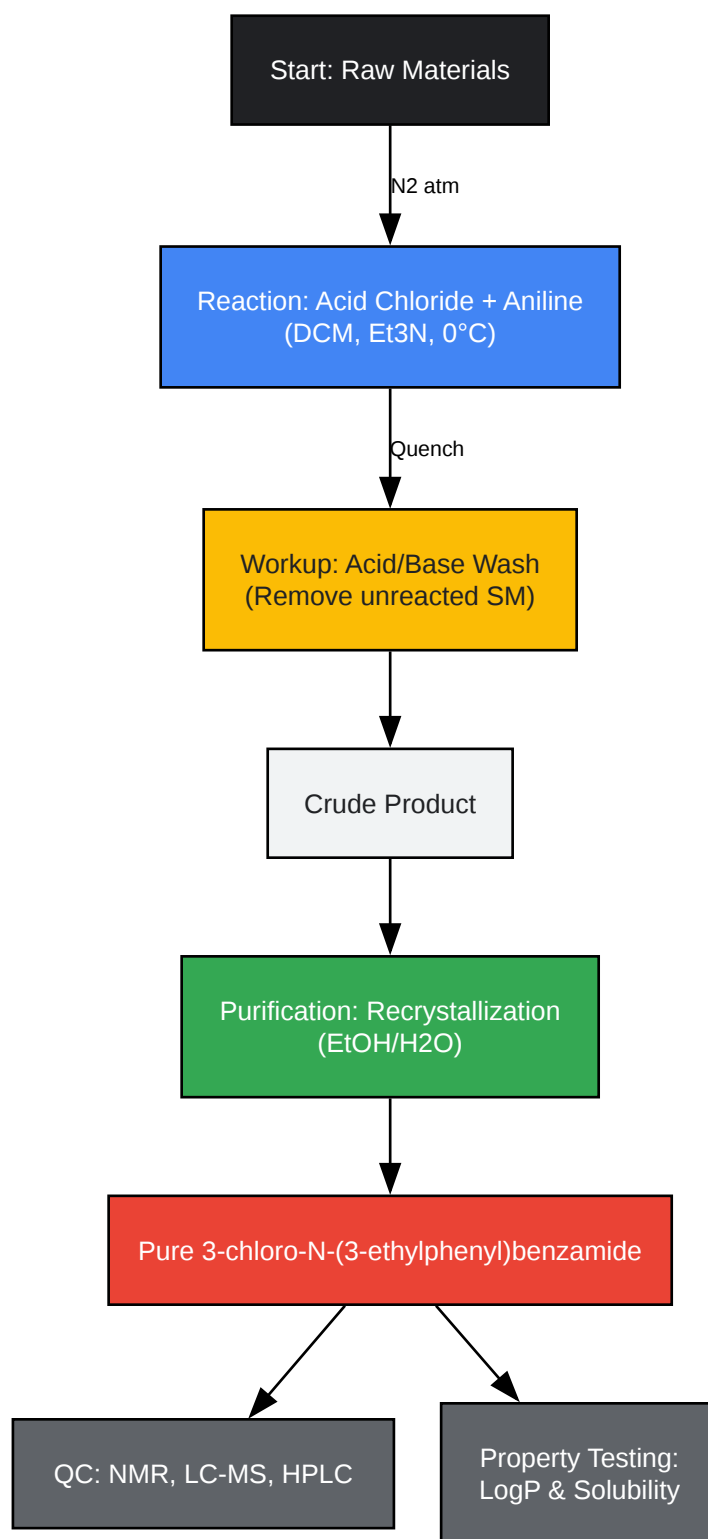
Mechanism: Nucleophilic acyl substitution. The amine of the aniline attacks the carbonyl carbon of the acid chloride, displacing the chloride ion.

Step-by-Step Protocol

- Preparation: Dissolve 3-ethylaniline (10 mmol) and triethylamine (12 mmol) in anhydrous DCM (20 mL) in a round-bottom flask under Nitrogen atmosphere. Cool to 0°C.
- Addition: Dropwise add a solution of 3-chlorobenzoyl chloride (10 mmol) in DCM (5 mL) over 15 minutes. Explanation: Slow addition prevents exotherm-driven side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Quench: Add water (20 mL) to dissolve triethylamine hydrochloride salts.
- Extraction: Separate the organic layer. Wash with 1M HCl (to remove unreacted aniline), then Sat. NaHCO₃ (to remove unreacted acid), and finally Brine.
- Purification: Dry over MgSO₄, filter, and concentrate. Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (0-20% EtOAc in Hexanes).

Visualization: Synthesis & Characterization Workflow

The following diagram illustrates the logical flow from synthesis to physicochemical validation.



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Figure 1: Synthetic workflow and validation pipeline for **3-chloro-N-(3-ethylphenyl)benzamide**.

Experimental Protocols for Property Determination

To validate the theoretical data, the following "Gold Standard" protocols should be employed.

Thermodynamic Solubility (Shake-Flask Method)

- Why this method? Unlike kinetic solubility (from DMSO stocks), this determines the true equilibrium solubility of the solid compound, critical for formulation.
- Protocol:
 - Add excess solid compound (~2 mg) to 1 mL of buffer (pH 7.4) in a glass vial.
 - Incubate at 25°C with constant shaking (300 rpm) for 24 hours.
 - Filter the suspension using a PVDF syringe filter (0.22 µm) to remove undissolved solid.
 - Analyze the filtrate via HPLC-UV against a standard curve prepared in DMSO.
 - Self-Validation: If the filtrate peak area is below the Limit of Quantitation (LOQ), repeat using a more sensitive detector (MS) or check filter adsorption.

LogP Determination (Miniaturized Shake-Flask)

- Why this method? Provides an experimental measure of lipophilicity to confirm in silico predictions.
- Protocol:
 - Prepare a saturated solution of n-octanol and water (mutually presaturated).
 - Dissolve the compound in the octanol phase.
 - Mix equal volumes of the drug-octanol solution and water. Vortex for 30 minutes.
 - Centrifuge to separate phases.
 - Measure concentration in both phases using HPLC.

- Calculate $\text{LogP} = \log([\text{Drug}]_{\text{oct}} / [\text{Drug}]_{\text{wat}})$.

Biological Relevance & SAR Context

While this specific molecule may be a research intermediate, its structure offers insights into Structure-Activity Relationships (SAR):

- 3-Cl (Benzoyl): Often improves metabolic stability against ring oxidation compared to unsubstituted phenyls.
- 3-Ethyl (Aniline): Provides a hydrophobic "anchor." The ethyl group can fill small hydrophobic pockets in enzymes (e.g., kinase ATP binding sites) better than a methyl group, but with less steric clash than a tert-butyl group.
- Amide Linker: Acts as a hydrogen bond scaffold. The NH acts as a donor to backbone carbonyls in target proteins (e.g., the "hinge region" in kinases).

References

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